

Application Notes and Protocols for Nickel Formate in Printed Electronics

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **nickel formate** as a precursor for creating conductive nickel and nickel oxide layers in printed electronics. The protocols outlined below are based on established research and are intended to serve as a guide for developing and optimizing processes for various applications, including flexible electronics, sensors, and photovoltaic devices.

Introduction to Nickel Formate in Printed Electronics

Nickel formate (Ni(HCOO)₂) is a metal-organic compound that serves as a precursor in the formulation of Metal-Organic Decomposition (MOD) inks. These inks offer a particle-free solution for depositing nickel and nickel oxide films, which can be advantageous over nanoparticle-based inks by avoiding issues like nozzle clogging in inkjet printers and offering potentially smoother final film morphologies. Upon thermal decomposition, **nickel formate** breaks down into metallic nickel or nickel oxide, depending on the sintering atmosphere. The addition of ligands, such as amines, can significantly lower the decomposition temperature, making it compatible with flexible, low-temperature substrates like polyimide.

Ink Formulations



The formulation of a stable and printable **nickel formate**-based ink is crucial for achieving desired film properties. The following tables summarize different ink compositions and their reported properties.

Table 1: Nickel Formate-Based Ink Compositions for Conductive Nickel Films

| Precursor System | Solvents | Additives/Li gands | Reported Resistivity | Sintering Temperatur e (°C) | Citation |
|-------------------------|--------------------------------|-------------------------------|-------------------------|-----------------------------------|----------|
| Nickel Formate | Ethanol, Ethylene Glycol | Ethanolamine , Formic Acid | 102.4 μΩ·cm | 250 | [1] |
| Nickel-Amine Complex | Not specified | Triethylenetet ramine (TETA) | 460 μΩ·cm | 230 | [2] |

Table 2: Nickel Nanoparticle-Based Paste for Screen Printing (for comparison)

| Filler Material | Binder/Vehicle | Reported Resistivity | Sintering Temperature (°C) | Citation |
|---------------------------------|----------------|-------------------------|----------------------------------|----------|
| Bimodal Nickel Nanoparticles | Not specified | 122 μΩ·cm | 600 | [3] |

Experimental Protocols

Protocol 1: Formulation of a Low-Temperature Nickel Formate MOD Ink

This protocol describes the formulation of a **nickel formate**-based ink that can be sintered at relatively low temperatures, making it suitable for flexible substrates.

Materials:



- Nickel(II) formate dihydrate
- Ethanolamine
- Formic acid
- Ethanol
- · Ethylene glycol

Equipment:

- Magnetic stirrer and stir bar
- · Beakers and graduated cylinders
- Syringe filters (0.45 μm)

Procedure:

- Prepare a mixed solvent of ethanol and ethylene glycol. The exact ratio can be optimized for desired viscosity and drying characteristics.
- Dissolve nickel(II) formate dihydrate in the mixed solvent to achieve the desired nickel concentration.
- Add ethanolamine as a complexing agent and stabilizer. A molar ratio of nickel formate to
 ethanolamine can be varied to optimize the decomposition temperature and film quality.[1]
- Introduce a small amount of formic acid, which can aid in the reduction process during sintering.[1]
- Stir the mixture at room temperature until all components are fully dissolved, resulting in a clear solution.
- Filter the ink through a 0.45 μm syringe filter to remove any particulates before printing.

Protocol 2: Inkjet Printing of Nickel Formate Ink



This protocol outlines the general procedure for depositing the formulated **nickel formate** ink using an inkjet printer.

Equipment:

- Inkjet printer with a compatible printhead (e.g., piezoelectric)
- Substrate (e.g., polyimide film, glass)
- Substrate cleaning materials (e.g., isopropanol, deionized water)

Procedure:

- Substrate Preparation: Thoroughly clean the substrate with isopropanol and deionized water, followed by drying with nitrogen or in an oven. A plasma treatment can be used to improve surface wettability.
- Ink Loading: Fill a clean ink cartridge with the formulated **nickel formate** ink.
- Printing Parameters:
 - Set the printhead nozzle temperature (if applicable) to optimize ink viscosity.
 - Adjust the substrate temperature to control ink drying and spreading.
 - Define the desired pattern and printing resolution in the printer software.
 - Optimize printing parameters such as drop spacing and print speed to achieve uniform lines and films.
- Printing: Print the desired pattern onto the prepared substrate. Multiple printing passes may be required to achieve the desired film thickness.

Protocol 3: Thermal Sintering of Printed Nickel Formate Films

This protocol describes the crucial post-printing step of converting the dried ink into a conductive nickel film.



Equipment:

- Tube furnace or convection oven with controlled atmosphere capabilities
- Gas supply (e.g., forming gas (N₂/H₂), nitrogen, or air)

Procedure:

- Drying: After printing, dry the sample at a low temperature (e.g., 80-100 °C) to remove residual solvents.
- Sintering Profile:
 - Place the dried sample in the furnace.
 - Purge the furnace with the desired atmosphere. For conductive nickel films, a reducing atmosphere like forming gas (e.g., 5% H₂ in N₂) is typically used to prevent oxidation.[4]
 For nickel oxide films, sintering is performed in air.[5]
 - Ramp up the temperature to the target sintering temperature (e.g., 250 °C for the low-temperature formulation).[1]
 - Hold at the sintering temperature for a specific duration (e.g., 30-60 minutes) to allow for complete decomposition of the **nickel formate** and formation of the metallic film.
 - Cool down the furnace to room temperature under the same controlled atmosphere.

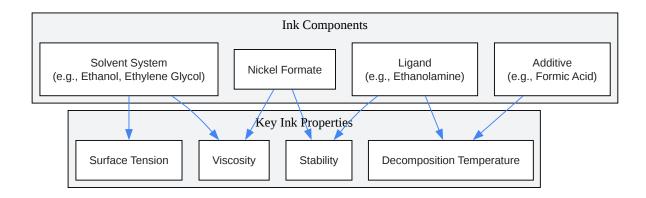
Visualizations

Experimental Workflow for Conductive Nickel Film Fabrication

The following diagram illustrates the overall workflow from ink formulation to the final sintered conductive film.







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